

An In-depth Technical Guide to Ursolic Aldehyde: From Discovery to Biological Function

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Compound of Interest

Compound Name: *Ursolic aldehyde*

Cat. No.: *B15596566*

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Abstract

Ursolic aldehyde, a pentacyclic triterpenoid and a key intermediate in the biosynthesis of the widely studied ursolic acid, is emerging as a molecule of significant scientific interest. Though often overshadowed by its carboxylic acid counterpart, **ursolic aldehyde** possesses its own distinct chemical properties and biological activities that warrant focused investigation. This technical guide provides a comprehensive overview of the discovery, history, and chemical properties of **ursolic aldehyde**. It details experimental protocols for its isolation from natural sources and its chemical synthesis, presents available quantitative data on its biological effects, and explores its known interactions with cellular signaling pathways. This document aims to serve as a foundational resource for researchers and professionals in drug discovery and development, facilitating a deeper understanding and further exploration of the therapeutic potential of **ursolic aldehyde**.

Introduction and Historical Context

The history of **ursolic aldehyde** is intrinsically linked to the study of its more famous derivative, ursolic acid. While ursolic acid was first identified in the epicuticular waxes of apples in the 1920s, the specific discovery and characterization of **ursolic aldehyde** as a distinct chemical entity is less well-documented in readily available literature. It is primarily recognized as a crucial intermediate in the biosynthesis of ursolic acid from α -amyrin.[1]

Ursolic aldehyde has been identified as a natural constituent in a variety of plant species, including *Nerium oleander* and *Dracocephalum forrestii*.[2] Its presence in these botanicals suggests a role in plant metabolism and defense mechanisms. For drug discovery and development professionals, **ursolic aldehyde** presents an interesting scaffold for chemical modification and exploration of structure-activity relationships within the ursane triterpenoid family.

Chemical and Physical Properties

Ursolic aldehyde is a pentacyclic triterpenoid with the chemical formula $C_{30}H_{48}O_2$ and a molecular weight of approximately 440.7 g/mol. Its structure features the characteristic ursane skeleton, a five-ring system, with a hydroxyl group at the C-3 position and an aldehyde group at the C-28 position.

Table 1: Chemical and Physical Properties of **Ursolic Aldehyde**

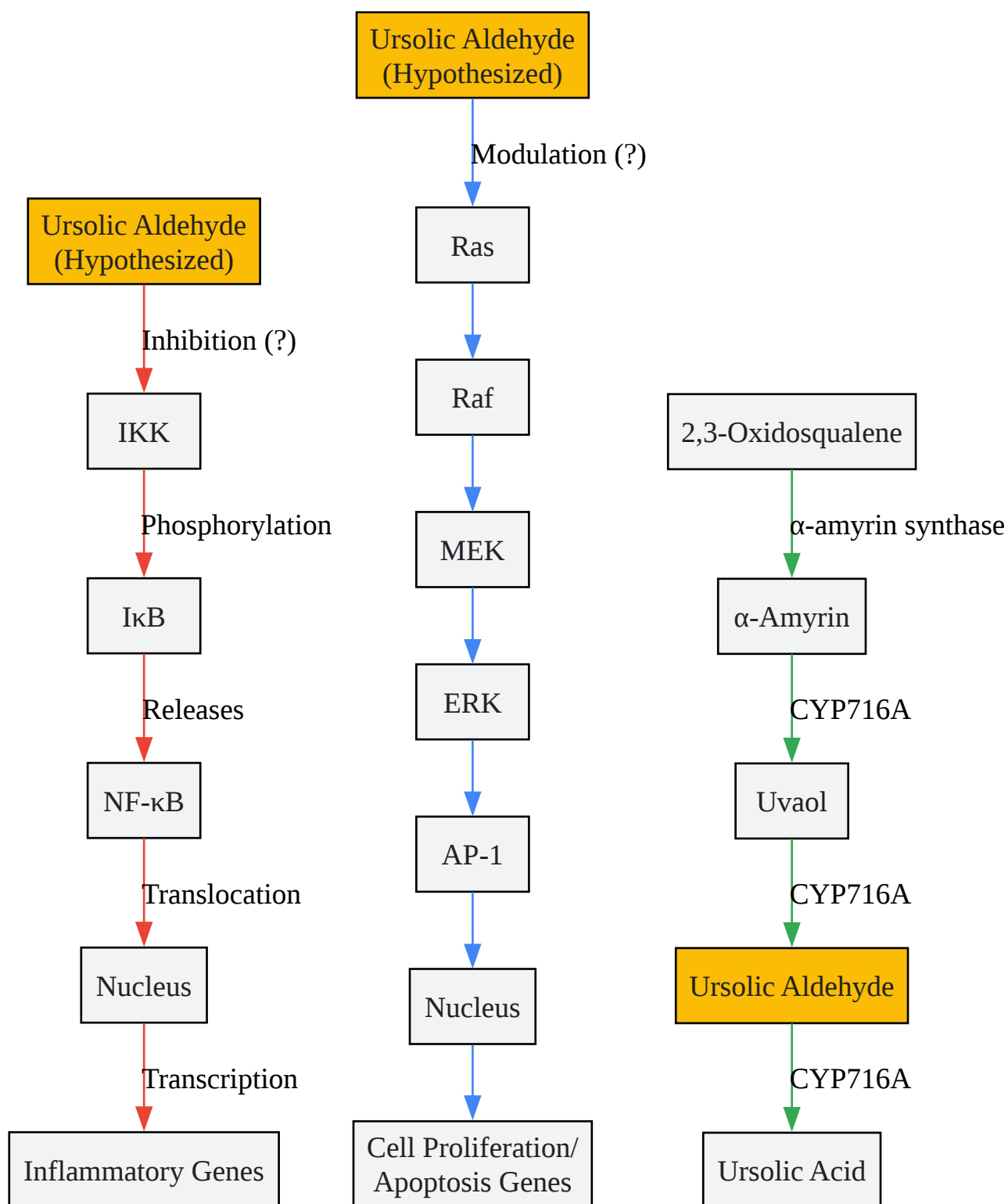
Property	Value
IUPAC Name	(3 β)-3-hydroxy-urs-12-en-28-al
Molecular Formula	$C_{30}H_{48}O_2$
Molecular Weight	440.70 g/mol
CAS Number	19132-81-1
Appearance	White to off-white solid
Solubility	Soluble in organic solvents such as dichloromethane, chloroform, and methanol. Poorly soluble in water.

Experimental Protocols

Isolation from Natural Sources

While **ursolic aldehyde** is present in various plants, a detailed protocol for its specific isolation is not as commonly reported as for ursolic acid. The following is a generalized workflow for the extraction and isolation of triterpenoids from plant material, which can be adapted for the targeted isolation of **ursolic aldehyde**. Nerium oleander leaves are a known source of this compound.^[2]

Experimental Workflow: Isolation of **Ursolic Aldehyde** from Nerium oleander



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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Ursolic acid inhibits nuclear factor-kappaB activation induced by carcinogenic agents through suppression of IkappaBalpha kinase and p65 phosphorylation: correlation with down-regulation of cyclooxygenase 2, matrix metalloproteinase 9, and cyclin D1 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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